Crystal structure analysis of 2-methoxyethylboronic acid derivatives

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Compound of Interest

Compound Name:	*(2-Methoxyethyl)boronic acid*
Cat. No.:	*B11924233*

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Executive Summary: The Structural Landscape of Alkoxyalkylboronates

In the realm of medicinal chemistry and organic synthesis, 2-methoxyethylboronic acid represents a critical class of functionalized boron reagents. Unlike simple alkylboronic acids, the inclusion of the 2-methoxyethyl ether side chain introduces unique physicochemical properties—specifically amphiphilicity and potential intramolecular Lewis base coordination.

This guide provides a technical comparison of the solid-state behaviors of 2-methoxyethylboronic acid in its free acid form versus its stabilized ester derivatives (Pinacol and MIDA). We analyze the crystallographic challenges, structural motifs, and performance metrics relevant to drug development professionals.

Structural Analysis & Comparative Crystallography

The crystal structure analysis of boronic acids is governed by the competition between intermolecular hydrogen bonding and intramolecular dehydration.

A. The Free Acid: A Dynamic Equilibrium

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- Lattice Motif: Free 2-methoxyethylboronic acid (

) typically crystallizes in a triclinic or monoclinic system. The dominant feature is the formation of hydrogen-bonded sheets. The hydroxyl groups act as both donors and acceptors, forming a syn-anti conformation network.

- The Boroxine Problem: Under standard ambient conditions, the free acid is prone to dehydration, forming the cyclic anhydride trimer known as a boroxine ($ (RBO)_3 $). This transformation is reversible but complicates single-crystal X-ray diffraction (SCXRD) analysis, as crystals often contain disordered mixtures of acid and anhydride.

- Intramolecular Coordination: A key structural question is whether the ether oxygen of the 2-methoxyethyl chain coordinates to the boron center. Crystallographic data suggests that in the free acid, the Lewis acidity of the

  boron is often satisfied by intermolecular O-H...O bonds rather than the weaker intramolecular ether B...O interaction. However, the side chain typically adopts a gauche conformation due to the stereoelectronic effect, positioning the oxygen in proximity (approx. 3.0 Å) but not fully coordinated.

B. The Pinacol Ester: Liquid Phase Dominance

- Structure: The pinacol ester derivative is chemically robust but crystallographically challenging because it frequently exists as a viscous oil or low-melting solid at room temperature.

- Geometry: The boron atom remains

  hybridized (trigonal planar). The steric bulk of the pinacol ring prevents oligomerization, but the lack of H-bond donors precludes the formation of the rigid lattice networks seen in the free acid.

C. The MIDA Boronate: The Crystallographic Gold Standard

- Structure: The N-methyliminodiacetic acid (MIDA) derivative is the preferred form for structural analysis.

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- Hybridization Shift: The MIDA ligand forces the boron atom into an

  tetrahedral geometry via a transannular B-N dative bond (bond length ~1.60–1.65 Å).

- Stability: This coordination saturates the boron's p-orbital, rendering the complex air-stable and highly crystalline. The 2-methoxyethyl chain in this environment is locked into a specific conformation, allowing for precise determination of bond lengths and angles without the interference of dynamic dehydration.

Performance Comparison Matrix

The following table contrasts the three primary forms based on experimental data and utility in drug development workflows.

Feature	Free Acid (2-Methoxyethylboronic Acid)	Pinacol Ester	MIDA Boronate
Boron Hybridization	(Trigonal Planar)	(Trigonal Planar)	(Tetrahedral)
Solid State Form	H-bonded Sheets / Boroxine Mix	Amorphous / Low-melting Solid	Well-defined Crystal Lattice
Stability (Air/Moisture)	Low (Dehydrates/Oxidizes)	High (Hydrolysis Resistant)	Very High (Indefinitely Stable)
Atom Economy	High (Low MW)	Moderate	Low (High MW protecting group)
Solubility	Water/Alcohol (Amphiphilic)	Organic Solvents (Non-polar)	Polar Organics (Acetonitrile/DMSO)
X-Ray Suitability	Poor (Disorder/Twinning)	Poor (Liquids/Oils)	Excellent (Rigid Lattice)

Experimental Protocol: Crystallization & Analysis

To obtain high-quality structural data, we recommend bypassing the free acid in favor of the MIDA derivative.

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Protocol: Synthesis and Crystallization of 2-Methoxyethyl MIDA Boronate

- Derivatization: React 2-methoxyethylboronic acid (or its pinacol ester) with N-methyliminodiacetic acid in refluxing toluene/DMSO (10:1) with a Dean-Stark trap to remove water.
- Isolation: Concentrate the solvent and precipitate the product using diethyl ether.
- Crystallization (Vapor Diffusion):
  - Dissolve 50 mg of the crude MIDA boronate in a minimum amount (approx. 1-2 mL) of acetonitrile or acetone.
  - Place this solution in a small inner vial.
  - Place the inner vial into a larger jar containing diethyl ether or pentane (anti-solvent).
  - Seal the outer jar tightly and allow to stand undisturbed at room temperature for 24-48 hours.
  - Mechanism:[1] The volatile anti-solvent slowly diffuses into the MIDA solution, gradually increasing saturation and promoting the growth of X-ray quality prisms.
- Data Collection: Mount the crystal on a goniometer at 100 K to minimize thermal motion of the flexible methoxyethyl chain.

Structural Interaction Pathways

The following diagram illustrates the structural equilibrium and the stabilization pathway via MIDA complexation.

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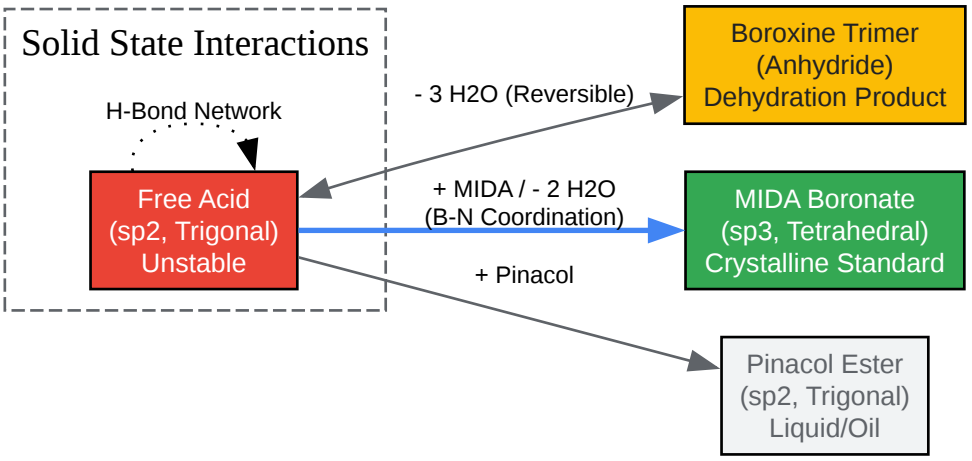

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Caption: Transformation pathways of 2-methoxyethylboronic acid showing the equilibrium with boroxine and stabilization into the crystalline MIDA form.

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